

Benchmarking Nickel-Molybdenum Catalysts: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Nickel-molybdenum

Cat. No.: B8610338

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This guide provides an objective comparison of **nickel-molybdenum** (Ni-Mo) catalysts against commercial standards in two key applications: Hydrotreating (specifically Hydrodesulfurization and Hydrodenitrogenation) and the electrochemical Hydrogen Evolution Reaction (HER). The information presented is intended for researchers, scientists, and professionals in chemical and drug development, offering a consolidated reference based on experimental data.

Hydrotreating Applications: Hydrodesulfurization (HDS) and Hydrodenitrogenation (HDN)

Ni-Mo catalysts are extensively used in petroleum refining for the removal of sulfur (HDS) and nitrogen (HDN) compounds from various feedstocks. Their performance is often benchmarked against commercially available catalysts under high-temperature and high-pressure conditions.

Data Presentation: Performance in Hydrotreating

The following table summarizes the performance of various Ni-Mo catalysts in comparison to commercial hydrotreating catalysts. It is important to note that direct comparisons can be challenging due to variations in experimental conditions across different studies.

Catalyst	Support	Feedstock	Temp (°C)	Pressure (MPa)	LHSV (h ⁻¹)	HDS Conv. (%)	HDN Conv. (%)	Reference
Ni-Mo (Lab-Synthesized)	γ-Al ₂ O ₃	Dibenzothiophene	320	3.0	2.0	94.7	-	[1]
Ni-Mo (Lab-Synthesized)	TiO ₂	Middle Petroleum Distillates	360	8.0	~1.0	>95	~70	[2]
Commercial Ni-Mo/Al ₂ O ₃	Al ₂ O ₃	Middle Petroleum Distillates	360	8.0	~1.0	>98	~80	[2]
Haldor Topsoe TK-341 (Ni-Mo)	Not Specified	Catalytic Fast Pyrolysis Biocrude	350-400	13.8	0.25-1.0	Moderate	Moderate	[3]
Albemarle STARS Catalysts (e.g., KF-848)	Not Specified	Gas Oils	Not Specified	Not Specified	Not Specified	High Activity	High Activity	[4]
Unsupported Ni-Mo-W	None	Straight-Run Vacuum Gasoil	Not Specified	8.0	1.5	Superior to supported catalyst	Similar to supported catalyst	[5]

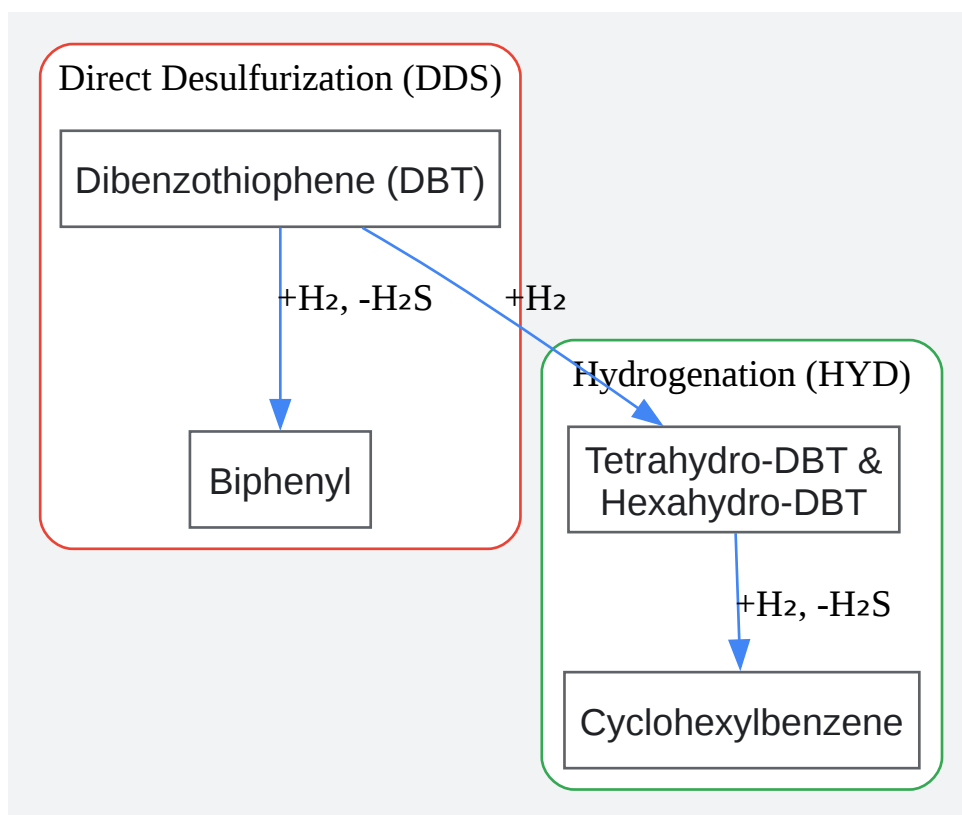
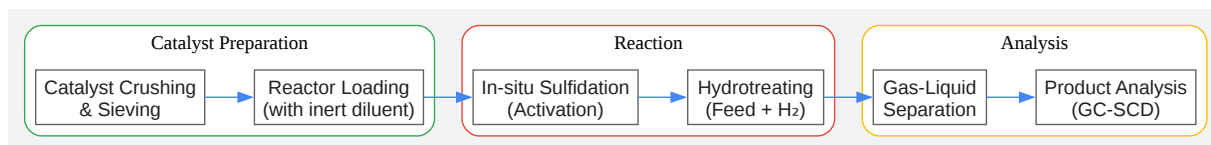
LHSV: Liquid Hourly Space Velocity; HDS Conv.: Hydrodesulfurization Conversion; HDN Conv.: Hydrodenitrogenation Conversion.

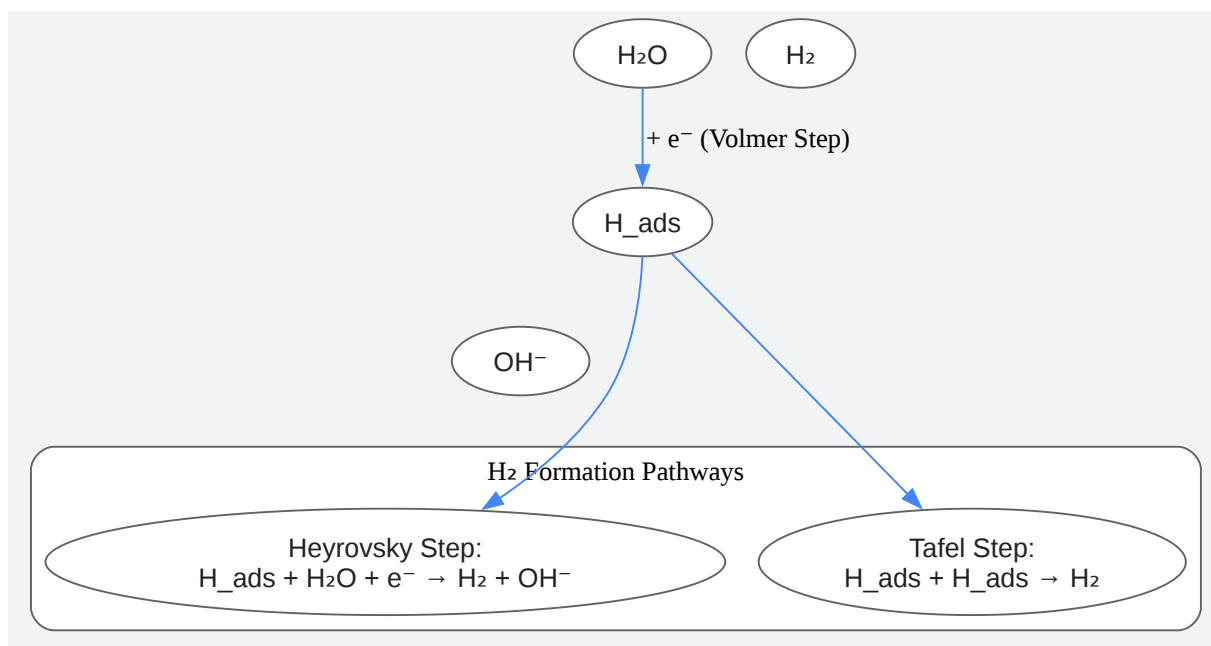
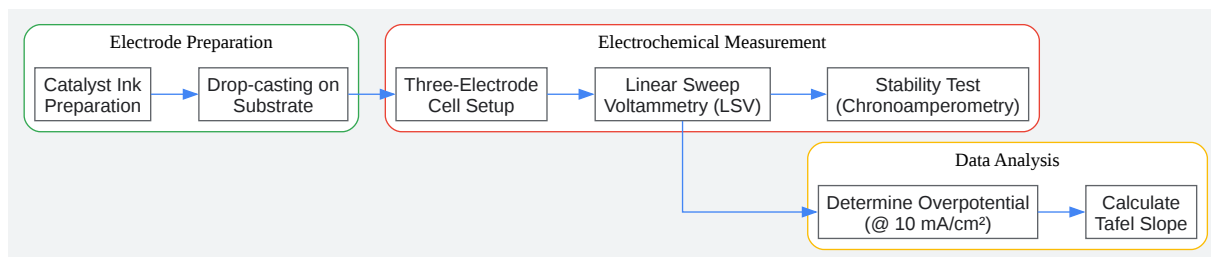
Experimental Protocols

Typical Protocol for HDS Catalyst Testing in a Fixed-Bed Reactor:

- **Catalyst Preparation and Loading:** The catalyst, typically in extrudate form, is crushed and sieved to a specific particle size (e.g., 20-40 mesh). A known amount of the catalyst is then loaded into a fixed-bed reactor, often diluted with an inert material like silicon carbide to ensure uniform temperature distribution.
- **Catalyst Activation (Sulfidation):** The oxidic precursor of the Ni-Mo catalyst is converted to its active sulfide phase. This is typically done in-situ by passing a sulfur-containing feed (e.g., a straight-run gas oil spiked with a sulfiding agent like dimethyl disulfide, DMDS) over the catalyst bed at elevated temperatures (e.g., 320-360°C) and pressure in the presence of hydrogen.^[6]
- **Hydrotreating Reaction:** After activation, the desired feedstock is introduced into the reactor along with a continuous flow of hydrogen at specified conditions of temperature, pressure, Liquid Hourly Space Velocity (LHSV), and H₂/oil ratio.
- **Product Analysis:** The liquid and gaseous products are collected and analyzed. Liquid products are typically analyzed using gas chromatography (GC) equipped with a sulfur-selective detector (e.g., sulfur chemiluminescence detector - SCD) to determine the extent of sulfur removal. Nitrogen content is also measured to determine HDN activity.

Visualizations: Hydrotreating Workflow and Reaction Pathway





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